

Application Note & Protocol: Base-Catalyzed Thiol-Michael Addition of 1-Propene-1-thiol

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Compound of Interest

Compound Name: 1-Propene-1-thiol

Cat. No.: B1234351

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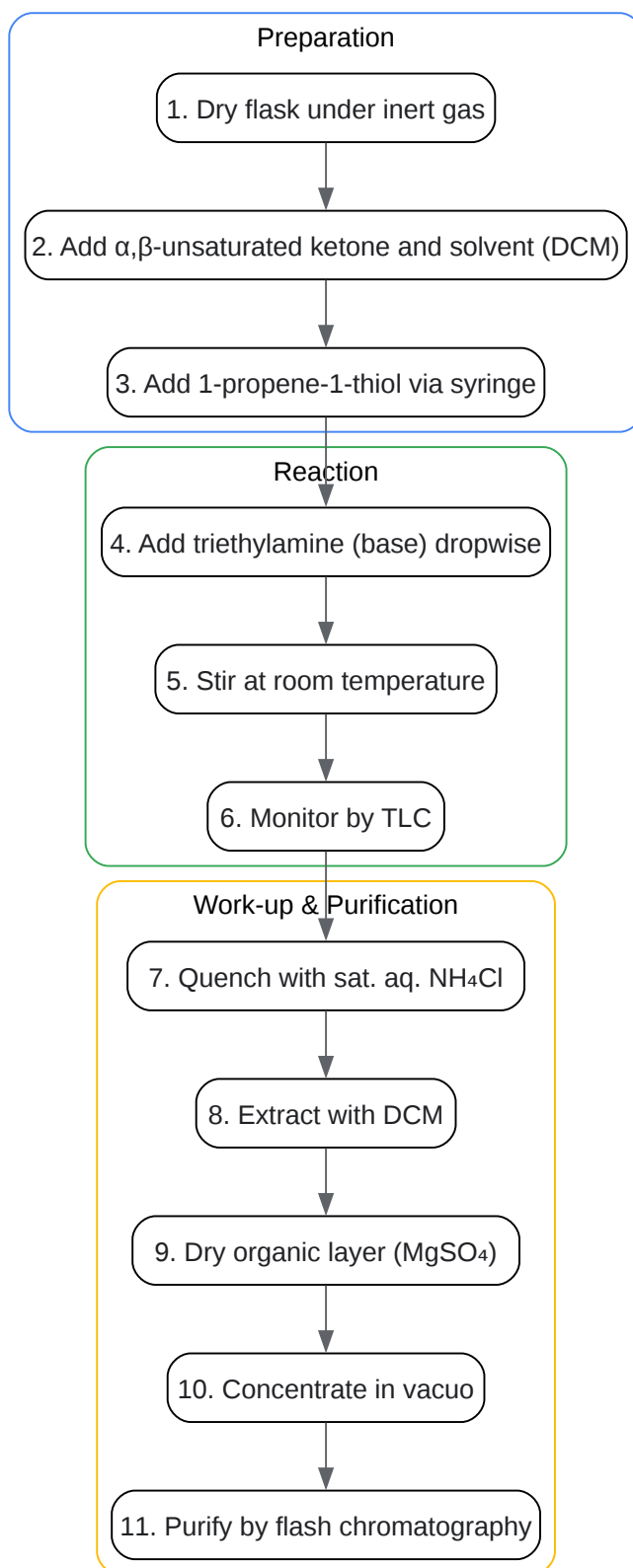
Introduction

The Thiol-Michael addition, a subset of the broader Michael reaction, is a powerful and highly efficient covalent reaction in organic chemistry. This reaction involves the conjugate addition of a thiol to an electron-deficient alkene, such as an α,β -unsaturated carbonyl compound. The reaction proceeds with high atom economy and often under mild, biocompatible conditions, making it a staple in bioconjugation, materials science, and drug discovery. In drug development, the Thiol-Michael addition is particularly relevant for the design of covalent inhibitors, where a targeted cysteine residue on a protein acts as the thiol donor.

This document provides a detailed protocol for the base-catalyzed Michael addition of **1-propene-1-thiol** to an α,β -unsaturated ketone. **1-propene-1-thiol** is a reactive thiol that requires careful handling. The protocol outlines the general procedure, reaction monitoring, and product purification.

Reaction Principle

The base-catalyzed Thiol-Michael addition proceeds via a two-step mechanism. First, a base abstracts the acidic proton from the thiol ($\text{pK}_a \sim 10\text{-}11$) to generate a highly nucleophilic thiolate anion. This thiolate then attacks the β -carbon of the α,β -unsaturated system, leading to the formation of an enolate intermediate. Finally, the enolate is protonated by the conjugate acid of the base or a proton source in the reaction mixture to yield the final thioether product.



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